

WIN-44,441-3 (Quadazocine): A Technical Guide to its Discovery and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Quadazocine mesylate

Cat. No.: B10859348

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Abstract

This technical guide provides a comprehensive overview of the discovery, synthesis, and pharmacological characterization of WIN-44,441-3, also known as Quadazocine. Developed by the Sterling-Winthrop Research Institute, WIN-44,441-3 is a potent and long-acting opioid antagonist with a distinct profile. This document collates available quantitative data, details experimental methodologies for its evaluation, and presents visual representations of its synthetic pathway and pharmacological assessment workflow.

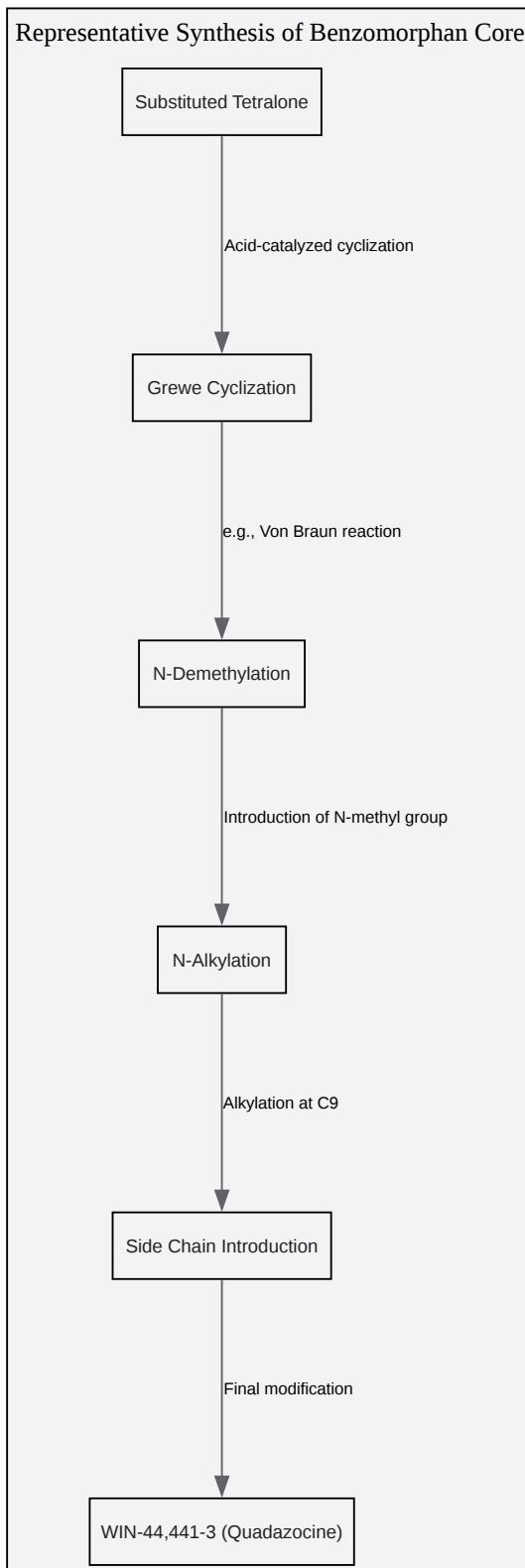
Discovery and Background

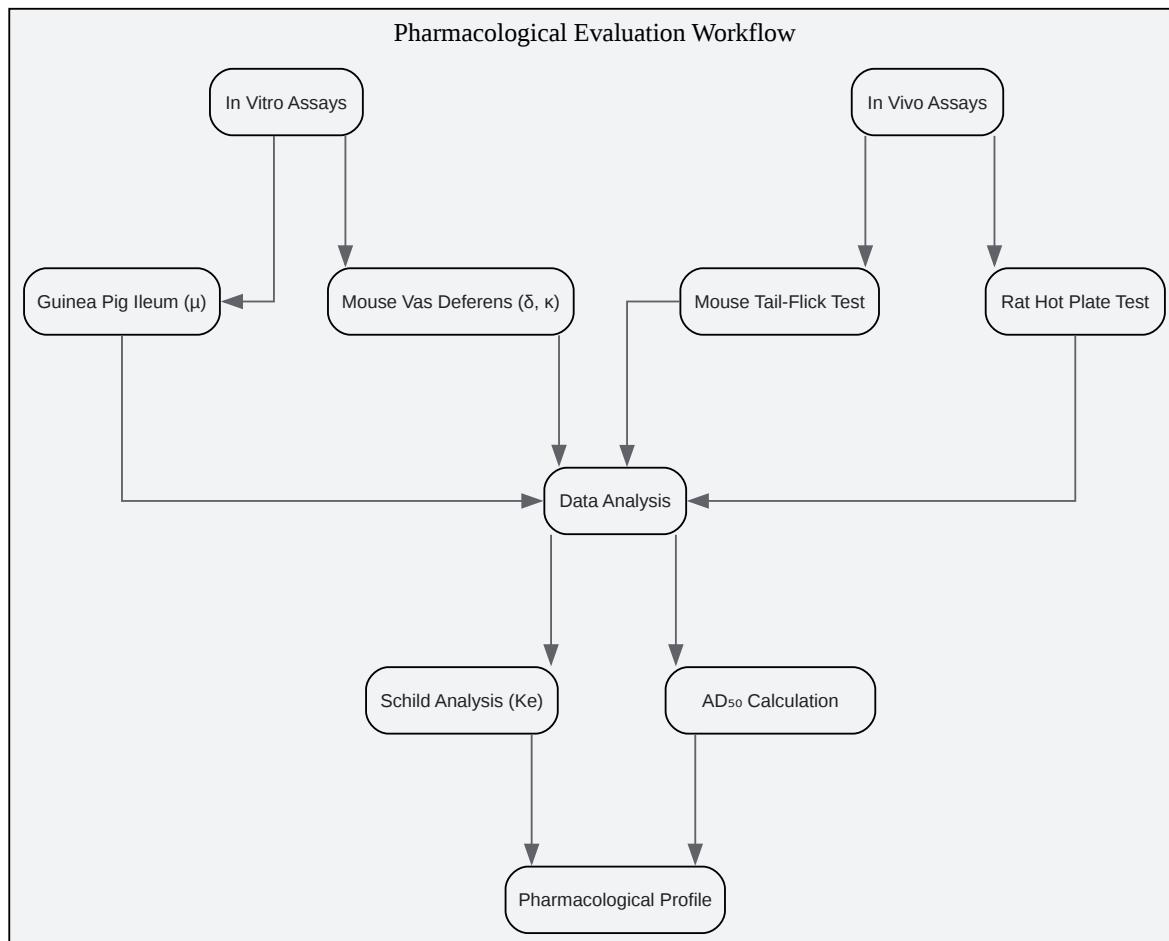
WIN-44,441-3, later named Quadazocine, emerged from research programs at the Sterling-Winthrop Research Institute focused on the development of novel opioid receptor antagonists. It is a member of the benzomorphan class of compounds. Early investigations identified it as a potent, stereospecific, and long-acting antagonist at the mu (μ), delta (δ), and kappa (κ) opioid receptors. The levorotatory enantiomer, WIN-44,441-3, was identified as the pharmacologically active form.

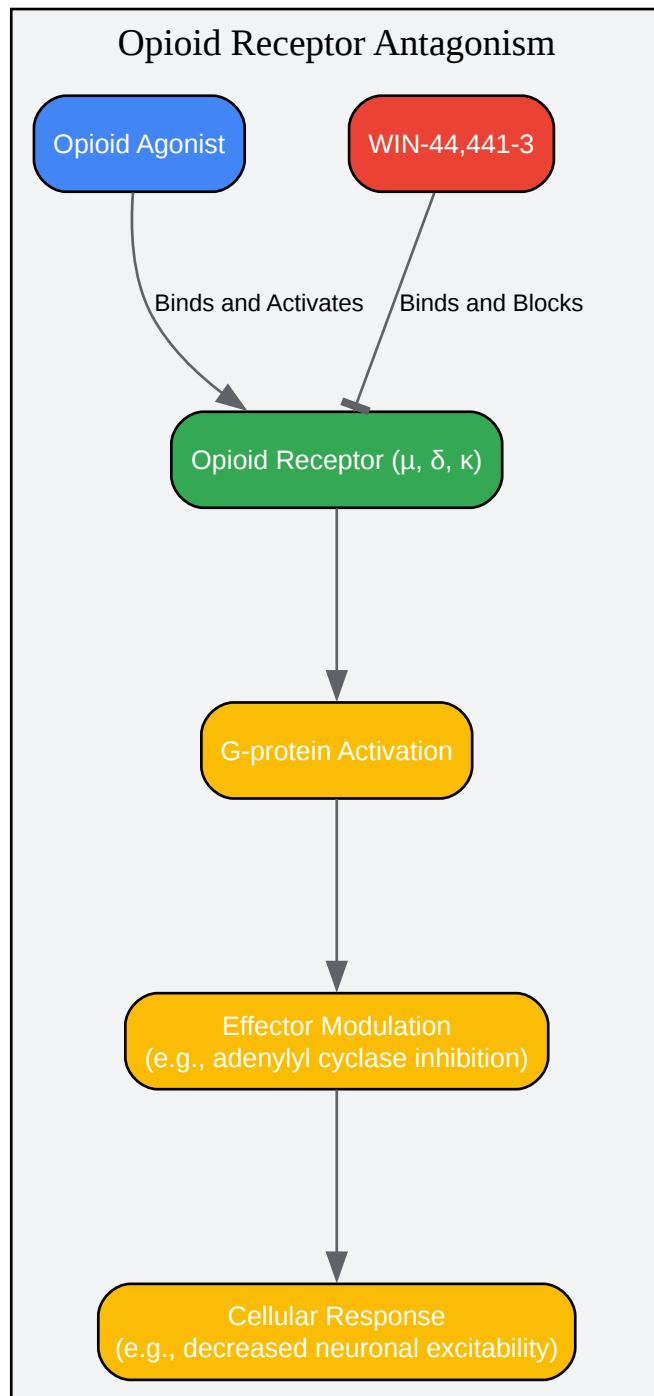
Synthesis

While the specific, detailed synthetic protocol for WIN-44,441-3 from the primary literature remains proprietary, the general synthesis of the benzomorphan scaffold is well-established.

The following represents a plausible synthetic pathway for Quadazocine based on known benzomorphan syntheses.







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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com